

Technical Guide: 7-Nitro-1,2,3,4-tetrahydroquinoline

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Compound of Interest

Compound Name: 7-Nitro-1,2,3,4-tetrahydroquinoline

Cat. No.: B1295683

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CAS Number: 30450-62-5

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **7-Nitro-1,2,3,4-tetrahydroquinoline**, a key intermediate in pharmaceutical synthesis. The document details its chemical identity, physicochemical properties, a robust synthesis protocol, and safety information. All quantitative data is presented in structured tables for clarity. Furthermore, this guide includes detailed experimental methodologies and visual diagrams of the synthesis pathway and a general characterization workflow to support researchers in their laboratory work.

Chemical Identity and Properties

7-Nitro-1,2,3,4-tetrahydroquinoline is a derivative of tetrahydroquinoline with a nitro group substituted at the 7-position of the aromatic ring.^[1] This modification significantly influences its chemical reactivity and potential applications, particularly as a precursor for various bioactive molecules.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	30450-62-5 [1] [2] [3] [4]
Molecular Formula	C ₉ H ₁₀ N ₂ O ₂ [1] [2] [5]
Molecular Weight	178.19 g/mol [1] [2] [3]
IUPAC Name	7-nitro-1,2,3,4-tetrahydroquinoline [2]
Synonyms	1,2,3,4-Tetrahydro-7-nitroquinoline [1]
InChI Key	WSWMGHRLUYADNA-UHFFFAOYSA-N [2]
SMILES	C1CC2=C(C=C([C=C2]--INVALID-LINK--[O-])NC1 [2]

Table 2: Physicochemical Properties

Property	Value
Physical Form	Pale yellow to brown solid or viscous oil. [1] [2]
Melting Point	60.0 to 65.0 °C
Solubility	Sparingly soluble in water. [1]
Odor	Minimal characteristic odor. [1]

Synthesis of 7-Nitro-1,2,3,4-tetrahydroquinoline

The primary method for the synthesis of **7-Nitro-1,2,3,4-tetrahydroquinoline** is through the electrophilic nitration of 1,2,3,4-tetrahydroquinoline.[\[1\]](#)[\[2\]](#) This reaction requires careful temperature control to ensure the selective introduction of the nitro group at the 7-position.[\[2\]](#)

Experimental Protocol: Nitration of 1,2,3,4-tetrahydroquinoline

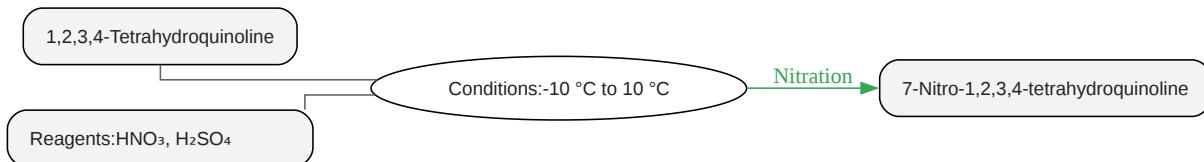
This protocol is based on the methodology described in the literature.[\[2\]](#)

Materials:

- 1,2,3,4-tetrahydroquinoline (10.60 g, 75.60 mmol)
- Concentrated sulfuric acid (45.00 mL)
- Nitric acid (99.5%, 4.80 g, 75.60 mmol)
- Ice/salt bath
- Sodium carbonate
- Dichloromethane
- Magnesium sulfate
- Standard laboratory glassware and equipment

Procedure:

- Cool 30.00 mL of concentrated sulfuric acid to -10 °C in an ice/salt bath.
- Simultaneously, and over a period of 1 hour, add 1,2,3,4-tetrahydroquinoline and a solution of nitric acid in 15.00 mL of sulfuric acid to the cooled sulfuric acid. Maintain the reaction temperature below 10 °C throughout the addition.[2]
- After the addition is complete, stir the reaction mixture for 2.5 hours at -5 °C.[2]
- Pour the reaction mixture over ice and neutralize to a pH of 8-9 with sodium carbonate.[2]
- Filter the resulting solid and wash with water.[2]
- Dissolve the solid in dichloromethane, wash the organic phase with water, and dry over magnesium sulfate.[2]
- Evaporate the solvent to yield **7-Nitro-1,2,3,4-tetrahydroquinoline** as a viscous brown oil (13.70 g, 85% yield, 84% purity).[2]



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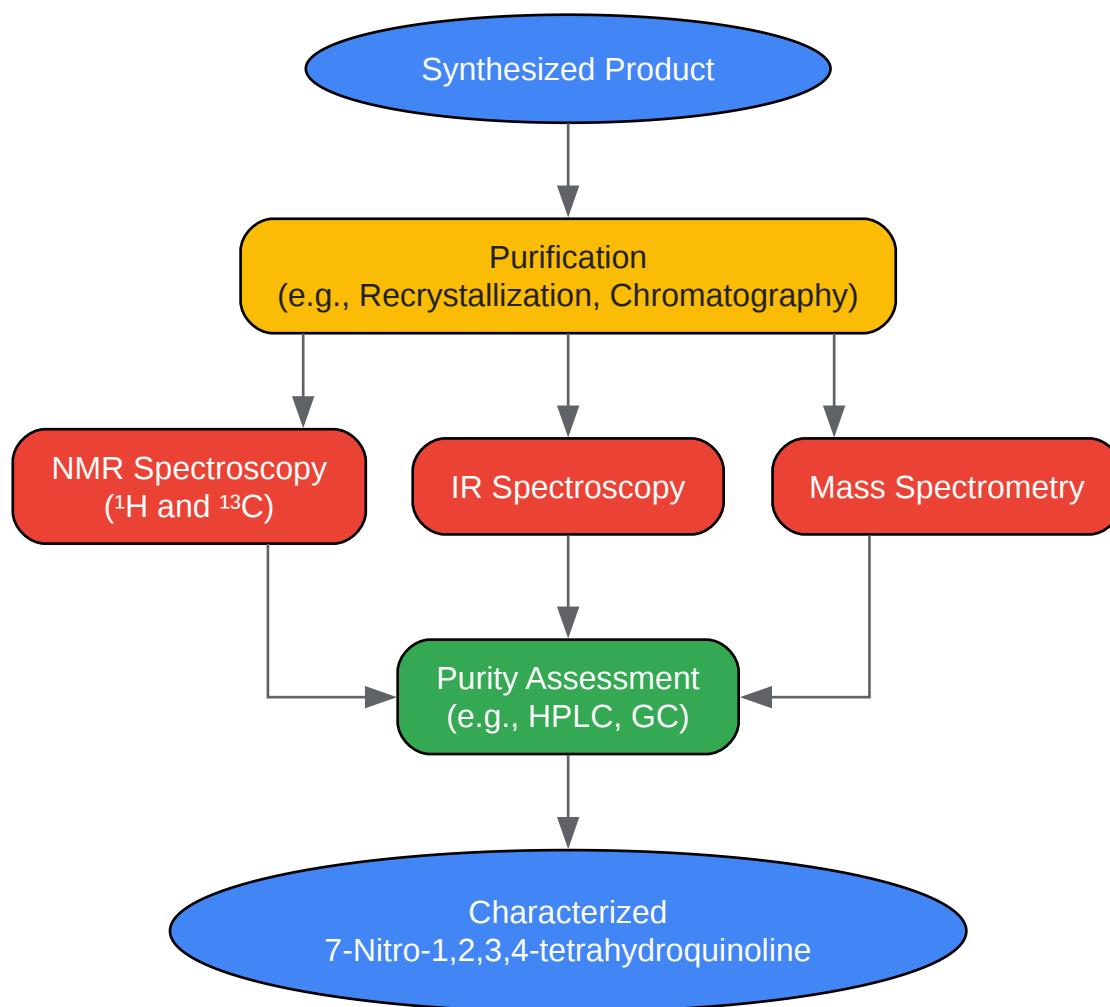
Caption: Synthesis of **7-Nitro-1,2,3,4-tetrahydroquinoline**.

Applications in Research and Drug Development

7-Nitro-1,2,3,4-tetrahydroquinoline serves as a valuable intermediate in the synthesis of more complex molecules with potential biological activity.^[1] Its primary utility lies in its subsequent reduction to 7-amino-1,2,3,4-tetrahydroquinoline, which can then be further functionalized. This pathway is crucial for accessing a range of quinoline derivatives for drug discovery programs.^[2]

Spectroscopic and Analytical Characterization

A comprehensive analysis is essential to confirm the identity and purity of the synthesized compound. A general workflow for the characterization of **7-Nitro-1,2,3,4-tetrahydroquinoline** is outlined below.



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Caption: General workflow for the characterization of the compound.

Safety and Handling

7-Nitro-1,2,3,4-tetrahydroquinoline is classified as a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area.

Table 3: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[1]
Skin Irritation	Category 2	H315: Causes skin irritation.[1] [4]
Eye Irritation	Category 2	H319: Causes serious eye irritation.[1][4]
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation.[1][4]

Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, eye, and face protection.[[4](#)]
- Use only outdoors or in a well-ventilated area.[[1](#)]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[[1](#)]
- Keep away from strong reducing agents, acids, and bases.[[1](#)]

First Aid Measures:

- If swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth.
- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[[4](#)]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[[4](#)]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[[4](#)]

This product is intended for research use only and is not for diagnostic or therapeutic use.[\[5\]](#) All handling and disposal should be in accordance with institutional and national safety regulations. and national safety regulations.

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